

Application of Benanomicin A in HIV Research: Detailed Application Notes and Protocols

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Compound of Interest

Compound Name: Benanomicin A

Cat. No.: B055256

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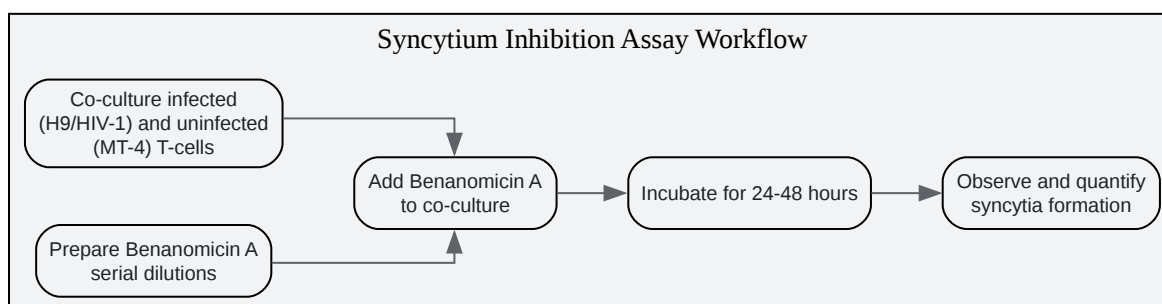
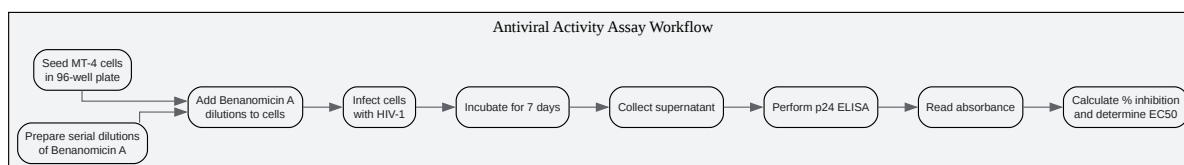
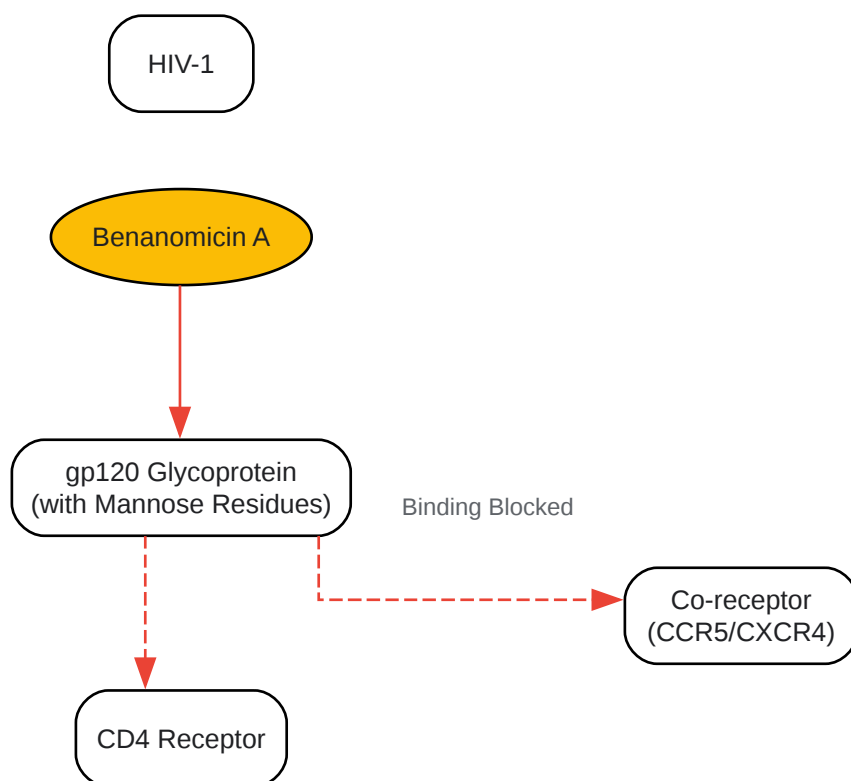
For Researchers, Scientists, and Drug Development Professionals

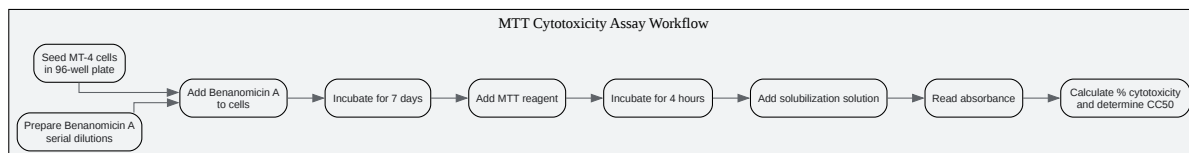
Introduction

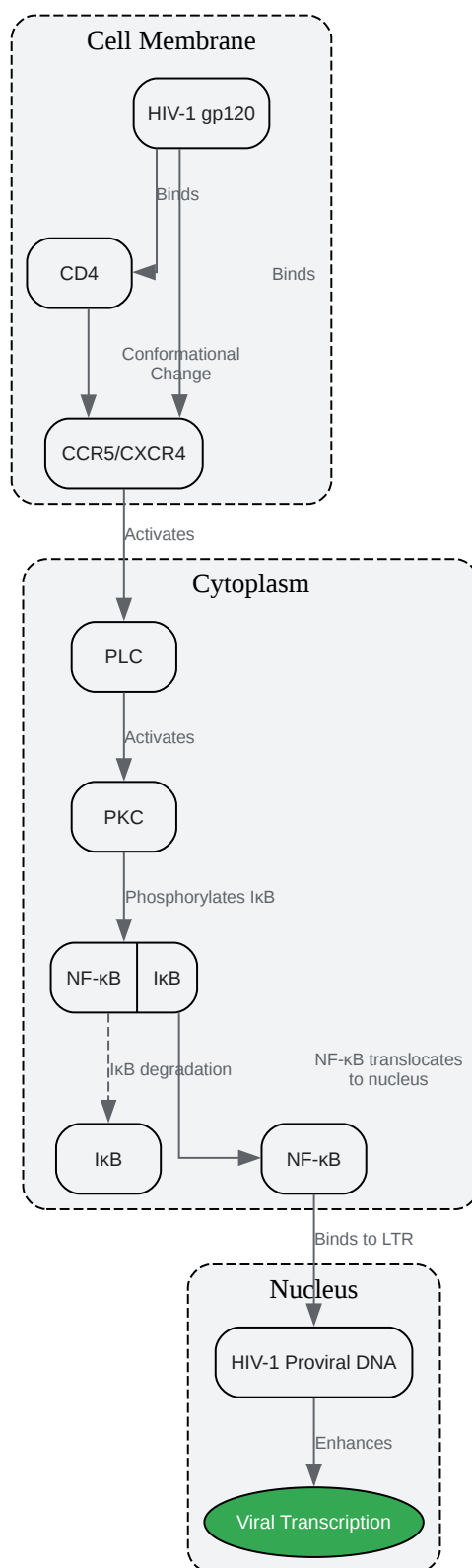
Benanomicin A is an antifungal antibiotic that has demonstrated promising activity against the Human Immunodeficiency Virus (HIV).^[1] This compound is of significant interest in HIV research due to its potential to inhibit viral entry into host T-cells, a critical step in the HIV life cycle. These application notes provide an overview of the current understanding of **Benanomicin A**'s anti-HIV activity, along with detailed protocols for its evaluation in a research setting.

Mechanism of Action: Inhibition of HIV-1 Entry

Benanomicin A is believed to function as an HIV-1 entry inhibitor. The proposed mechanism involves the binding of **Benanomicin A** to mannose residues present on the viral envelope glycoprotein gp120. This interaction is thought to sterically hinder the binding of gp120 to the CD4 receptor and/or co-receptors (CCR5 or CXCR4) on the surface of target T-cells. By blocking this initial attachment and subsequent fusion events, **Benanomicin A** effectively prevents the virus from entering the host cell and initiating replication. This mechanism also explains its ability to inhibit syncytium formation, a process where an infected cell fuses with uninfected cells, leading to the formation of large, multinucleated giant cells and contributing to CD4+ T-cell depletion.^[1]







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References

- 1. New antifungal antibiotics, benanomicins A and B inhibit infection of T-cell with human immunodeficiency virus (HIV) and syncytium formation by HIV - PubMed [pubmed.ncbi.nlm.nih.gov]
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